

Technical Guide: 2-Ethynyl-3-iodopyridine - Purity and Quality Specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethynyl-3-iodopyridine

Cat. No.: B15244290

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the purity and quality specifications for **2-Ethynyl-3-iodopyridine**, a key building block in pharmaceutical synthesis. The information presented herein is compiled from established principles of organic chemistry, regulatory guidelines for pharmaceutical intermediates, and analytical data for structurally related compounds.

Compound Profile

Parameter	Value
IUPAC Name	2-Ethynyl-3-iodopyridine
Molecular Formula	C ₇ H ₄ IN
Molecular Weight	229.02 g/mol
CAS Number	Not available
Appearance	Off-white to yellow or brown solid/powder
Solubility	Soluble in common organic solvents such as Dichloromethane (DCM), Tetrahydrofuran (THF), and Ethyl Acetate (EtOAc)

Quality Specifications

The quality of **2-Ethynyl-3-iodopyridine** as a pharmaceutical intermediate is critical to ensure the safety, efficacy, and consistency of the final active pharmaceutical ingredient (API). The following table outlines the recommended purity and quality specifications, based on typical requirements for such compounds and in alignment with ICH guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Parameter	Specification	Test Method
Assay (Purity)	$\geq 98.0\%$	HPLC, GC
Identification	Conforms to the structure	^1H NMR, ^{13}C NMR, Mass Spectrometry
Water Content	$\leq 0.5\%$	Karl Fischer Titration
Individual Impurity	$\leq 0.15\%$	HPLC, GC
Total Impurities	$\leq 1.0\%$	HPLC, GC
Residual Solvents	Meets ICH Q3C limits	Headspace GC-MS
Heavy Metals	Meets ICH Q3D limits	ICP-MS
Sulphated Ash	$\leq 0.1\%$	USP <281>

Impurity Profile

Impurities in **2-Ethynyl-3-iodopyridine** can originate from starting materials, by-products of the synthesis, or degradation. A thorough understanding and control of these impurities are essential.

Potential Impurity	Source
3-Iodopyridine	Unreacted starting material
2-Halogen-3-iodopyridine (e.g., 2-Bromo-3-iodopyridine)	Unreacted starting material if the synthesis starts from a halogenated precursor
Homocoupled alkyne (e.g., 1,4-diphenylbuta-1,3-diyne if phenylacetylene is used)	Side reaction during Sonogashira coupling
Di-substituted pyridines (e.g., 2,3-diethynylpyridine)	Over-reaction or side reactions
Residual Palladium/Copper Catalyst	From the Sonogashira coupling reaction
Residual Solvents (e.g., DMF, Triethylamine, Toluene)	From the reaction and purification steps

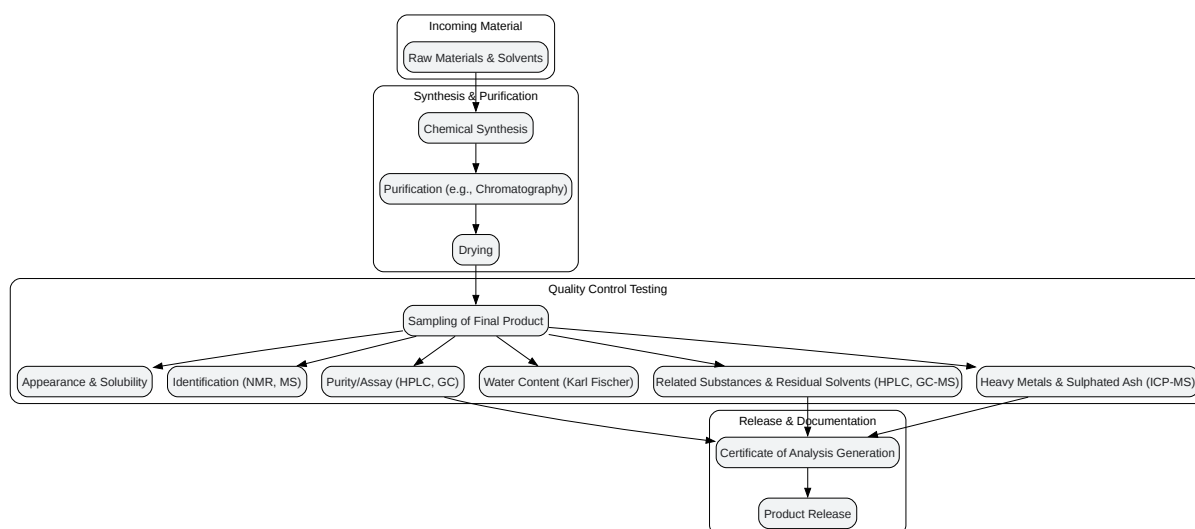
Experimental Protocols

Synthesis: Sonogashira Coupling Reaction

A plausible and common method for the synthesis of **2-Ethynyl-3-iodopyridine** is the Sonogashira coupling of a suitable 2-halo-3-iodopyridine with a protected or terminal alkyne. [\[14\]](#)[\[15\]](#) The following is a representative protocol.

Reaction Scheme:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ICH Official web site : ICH [ich.org]
- 2. database.ich.org [database.ich.org]
- 3. ema.europa.eu [ema.europa.eu]
- 4. fda.gov [fda.gov]
- 5. Analysis of Residual Solvents According to the New ICH Q3C Guideline : Shimadzu (Europe) [shimadzu.eu]
- 6. pharmtech.com [pharmtech.com]
- 7. Elemental impurities in Pharmaceutical Materials according to new ICH Guidelines and USP Chapters <232> and <233> - Analytik Jena [analytik-jena.com]
- 8. [PDF] Palladium-Catalyzed Sonogashira Coupling Reaction of 2-Amino-3-Bromopyridines with Terminal Alkynes | Semantic Scholar [semanticscholar.org]
- 9. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 10. scirp.org [scirp.org]
- 11. contractlaboratory.com [contractlaboratory.com]
- 12. scirp.org [scirp.org]
- 13. database.ich.org [database.ich.org]
- 14. Sonogashira Reaction of Aryl and Heteroaryl Halides with Terminal Alkynes Catalyzed by a Highly Efficient and Recyclable Nanosized MCM-41 Anchored Palladium Bipyridyl Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Sonogashira Coupling [organic-chemistry.org]
- To cite this document: BenchChem. [Technical Guide: 2-Ethynyl-3-iodopyridine - Purity and Quality Specifications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15244290#purity-and-quality-specifications-of-2-ethynyl-3-iodopyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com